

Measuring Cathepsin X Activity in Cell Lysates: An Application Note and Protocol

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Compound of Interest

Compound Name: *cathepsin X*
CAS No.: 116155-77-2
Cat. No.: B1169007

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Abstract

This document provides a comprehensive protocol for determining the enzymatic activity of **Cathepsin X** in cell lysates using a fluorometric assay. **Cathepsin X**, a cysteine carboxypeptidase, is implicated in various physiological and pathological processes, including immune responses and cancer progression. This application note details the necessary reagents, step-by-step procedures for sample preparation, kinetic activity measurement, and data analysis. Additionally, a protocol for confirming the presence of **Cathepsin X** protein via Western blot analysis is included.

Introduction

Cathepsin X, also known as Cathepsin Z or P, is a lysosomal cysteine protease belonging to the papain superfamily. Unlike many other cathepsins that act as endopeptidases, **Cathepsin X** functions primarily as a carboxypeptidase, cleaving single amino acids from the C-terminus of proteins and peptides. Its unique enzymatic activity is involved in a variety of cellular processes, and its dysregulation has been linked to several diseases. Therefore, the accurate

measurement of **Cathepsin X** activity in biological samples such as cell lysates is crucial for both basic research and therapeutic development.

This protocol describes a sensitive and continuous kinetic assay for **Cathepsin X** activity in cell lysates using the fluorogenic substrate Abz-Phe-Glu-Lys(Dnp)-OH. The cleavage of this substrate by **Cathepsin X** separates the fluorescent donor (Abz) from the quencher (Dnp), resulting in an increase in fluorescence intensity that is directly proportional to enzyme activity.

Materials and Reagents

Cathepsin X Activity Assay

Reagent	Supplier	Catalog Number
Abz-Phe-Glu-Lys(Dnp)-OH	AnaSpec	AS-23775
Z-Phe-Gly-NHO-Bz (Inhibitor)	Santa Cruz Biotechnology	sc-3075
Acetic Acid, Glacial	Sigma-Aldrich	A6283
Sodium Acetate	Sigma-Aldrich	S2889
Polyethylene Glycol (PEG) 8000	Sigma-Aldrich	P4338
L-Cysteine	Sigma-Aldrich	C7352
EDTA	Sigma-Aldrich	E9884
DMSO	Sigma-Aldrich	D8418
96-well black, flat-bottom plates	Corning	3603

Cell Lysis and Protein Quantification

Reagent	Supplier	Catalog Number
RIPA Lysis and Extraction Buffer	Thermo Fisher Scientific	89900
Protease Inhibitor Cocktail	Roche	11836170001
Pierce™ BCA Protein Assay Kit	Thermo Fisher Scientific	23225

Western Blot Analysis

Reagent	Supplier	Catalog Number
Anti-Cathepsin X/Z/P Antibody	Novus Biologicals	NBP2-38614
Goat anti-Rabbit IgG (HRP)	Abcam	ab6721
PVDF Membrane	Bio-Rad	1620177
Clarity™ Western ECL Substrate	Bio-Rad	1705061
Skim Milk Powder	Sigma-Aldrich	70166
Tris Base	Sigma-Aldrich	T1503
Glycine	Sigma-Aldrich	G8898
SDS	Sigma-Aldrich	L3771
Tween® 20	Sigma-Aldrich	P9416

Experimental Protocols

Preparation of Cell Lysates

- Culture cells to the desired confluency in appropriate culture vessels.
- Aspirate the culture medium and wash the cells twice with ice-cold Phosphate-Buffered Saline (PBS).

- For adherent cells, add 1 mL of ice-cold RIPA buffer containing protease inhibitors per 10 cm dish. Scrape the cells and transfer the lysate to a pre-chilled microcentrifuge tube. For suspension cells, pellet the cells by centrifugation, wash with PBS, and resuspend in RIPA buffer with protease inhibitors.
- Incubate the lysate on ice for 30 minutes with occasional vortexing.
- Centrifuge the lysate at 14,000 x g for 15 minutes at 4°C.
- Carefully transfer the supernatant to a new pre-chilled tube. This is the cell lysate.
- Determine the protein concentration of the lysate using a Bradford or BCA protein assay.[\[1\]](#)
[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Store the lysates at -80°C in aliquots to avoid repeated freeze-thaw cycles.

Cathepsin X Activity Assay

This kinetic assay is based on the cleavage of the fluorogenic substrate Abz-FEK(Dnp)-OH.

a. Reagent Preparation:

- Assay Buffer (100 mM Acetate, pH 5.5): Prepare a solution containing 15 mM acetic acid and 84.8 mM sodium acetate. Adjust the pH to 5.5 if necessary. Add 0.1% (w/v) PEG 8000. This buffer should be prepared fresh.
- Activated Assay Buffer: Immediately before use, add L-cysteine to a final concentration of 5 mM and EDTA to a final concentration of 1.5 mM to the required volume of Assay Buffer.
- Substrate Stock Solution (10 mM): Dissolve Abz-Phe-Glu-Lys(Dnp)-OH in DMSO to make a 10 mM stock solution. Store at -20°C, protected from light.
- Inhibitor Stock Solution (1 mM): Dissolve Z-Phe-Gly-NHO-Bz in DMSO to make a 1 mM stock solution. Store at -20°C.

b. Assay Procedure:

- Dilute the cell lysates to a final concentration of 0.125 mg/mL in Activated Assay Buffer.

- Pipette 50 μ L of the diluted cell lysates into the wells of a 96-well black microtiter plate in duplicate.
- Negative Control: For inhibitor control wells, add the inhibitor Z-Phe-Gly-NHO-Bz to a final concentration of 10 μ M and incubate for 15 minutes at 37°C.
- Blank: Include wells with 50 μ L of Activated Assay Buffer without cell lysate to measure background fluorescence.
- Pre-incubate the plate at 37°C for 10 minutes.
- Prepare the substrate working solution by diluting the 10 mM stock solution of Abz-FEK(Dnp)-OH to a final concentration of 20 μ M in Activated Assay Buffer.
- Initiate the reaction by adding 50 μ L of the substrate working solution to each well, bringing the total volume to 100 μ L.
- Immediately place the plate in a fluorescence microplate reader pre-heated to 37°C.
- Measure the fluorescence intensity kinetically for at least 30 minutes, with readings taken every 1-2 minutes.
 - Excitation Wavelength: 320 nm[6][7][8]
 - Emission Wavelength: 420 nm[6][7][8]

c. Data Analysis:

- Calculate the rate of reaction (V) in Relative Fluorescence Units per minute (RFU/min) from the linear portion of the kinetic curve for each well.
- Subtract the average rate of the blank wells from the rate of all other wells.
- Normalize the reaction rate to the protein concentration of the cell lysate (RFU/min/ μ g of protein).
- The activity in the inhibitor control wells should be significantly lower than in the untreated wells, confirming the specificity of the assay for cysteine cathepsins.

Western Blot Analysis of Cathepsin X

This protocol provides a method to confirm the presence and relative amount of **Cathepsin X** protein in the cell lysates.

- **Sample Preparation:** Mix cell lysate with 4X Laemmli sample buffer and boil at 95°C for 5 minutes.
- **SDS-PAGE:** Load 20-30 µg of protein per lane onto a 12% SDS-polyacrylamide gel. Run the gel at 100-120V until the dye front reaches the bottom.
- **Protein Transfer:** Transfer the separated proteins to a PVDF membrane at 100V for 1 hour in a wet transfer system.
- **Blocking:** Block the membrane with 5% non-fat dry milk in Tris-Buffered Saline with 0.1% Tween® 20 (TBST) for 1 hour at room temperature.
- **Primary Antibody Incubation:** Incubate the membrane with an anti-**Cathepsin X** antibody (e.g., Novus Biologicals, NBP2-38614) diluted in 5% milk/TBST overnight at 4°C with gentle agitation.^[1]
- **Washing:** Wash the membrane three times for 10 minutes each with TBST.
- **Secondary Antibody Incubation:** Incubate the membrane with an HRP-conjugated secondary antibody diluted in 5% milk/TBST for 1 hour at room temperature.
- **Washing:** Wash the membrane three times for 10 minutes each with TBST.
- **Detection:** Add ECL substrate to the membrane and capture the chemiluminescent signal using an imaging system.
- **Analysis:** Analyze the band intensities, normalizing to a loading control like β-actin or GAPDH. The expected molecular weight for **Cathepsin X** is approximately 34 kDa.^[3]

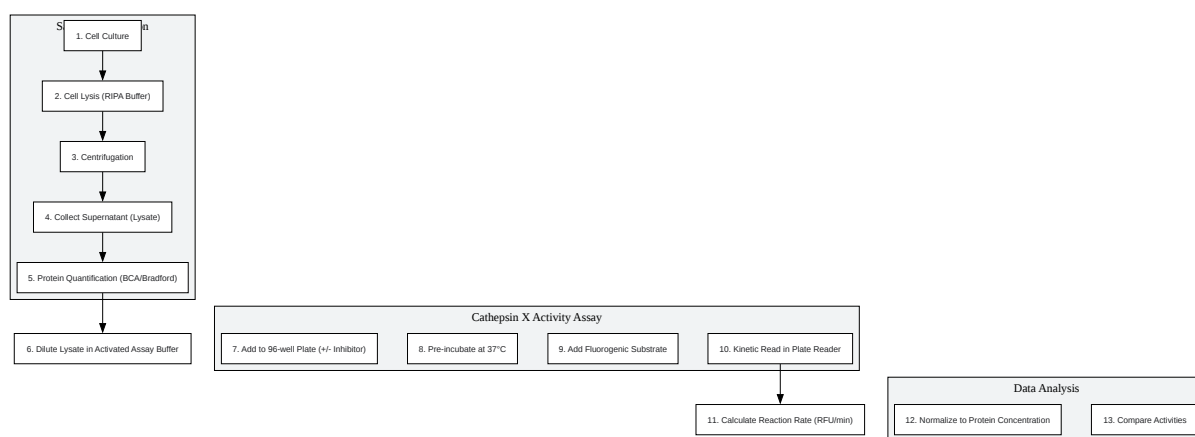
Data Presentation

The quantitative data from the **Cathepsin X** activity assay should be summarized in a table for clear comparison between different cell lines or treatment conditions.

Table 1: **Cathepsin X** Activity in Various Cell Lysates

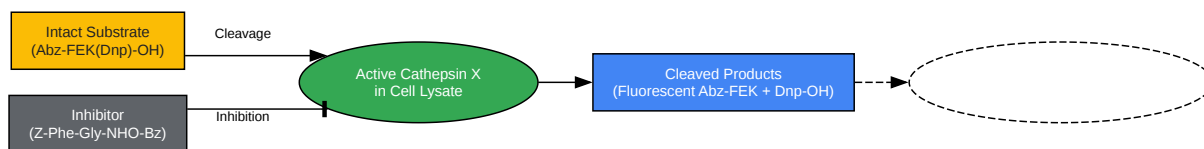
Sample ID	Protein Conc. (µg/µL)	Rate (RFU/min)	Normalized Activity (RFU/min/µg)	% Inhibition (with 10 µM Z- Phe-Gly-NHO- Bz)
Cell Line A	2.5	500	200	95%
Cell Line B	3.1	150	48.4	92%
Cell Line C (Treated)	2.8	800	285.7	96%
Blank	N/A	10	N/A	N/A

Visualizations



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Caption: Experimental workflow for the **Cathepsin X** activity assay.



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Caption: Principle of the fluorogenic **Cathepsin X** activity assay.

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